

# Application Notes and Protocols for the Absolute Quantification of Lipids in Plasma

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## Compound of Interest

Compound Name: *2-Hydroxypropane-1,3-diyl distearate-d75*

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## Introduction

Lipidomics, the large-scale study of lipids in biological systems, is a rapidly growing field with significant implications for understanding disease pathogenesis, identifying biomarkers, and accelerating drug development. Plasma lipids are particularly informative as they reflect both physiological and pathological states. Absolute quantification of these lipids provides precise concentration data, which is crucial for robust clinical and preclinical research.

This document provides a detailed workflow and experimental protocols for the absolute quantification of lipids in human plasma using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) based approach. The protocols herein are designed to be comprehensive and accessible to both new and experienced researchers in the field.

## Overall Workflow

The absolute quantification of lipids in plasma involves a multi-step process that begins with sample preparation and culminates in data analysis and interpretation. The key stages of this

workflow include:

- Sample Preparation: Thawing and aliquoting of plasma samples.
- Internal Standard Spiking: Addition of a known concentration of internal standards to the plasma sample.
- Lipid Extraction: Separation of lipids from other plasma components using a robust extraction method.
- LC-MS/MS Analysis: Chromatographic separation of lipid species followed by their detection and fragmentation using a mass spectrometer.
- Data Processing: Peak integration and quantification of lipid species.
- Data Analysis: Calculation of absolute concentrations and statistical analysis.



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